

# Sonolisib solvent solubility DMSO

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## Compound Focus: Sonolisib

CAS No.: 502632-66-8

Cat. No.: S548420

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## Frequently Asked Questions (FAQ)

**Q1: What is the solubility of Sonolisib in DMSO?** Sonolisib has high solubility in DMSO. It can be dissolved at a concentration of at least **100 mg/mL (approximately 190 mM)** to create a stock solution [1] [2] [3].

**Q2: How should I store Sonolisib stock solutions?** For long-term storage, it is recommended to keep stock solutions at **-80°C for up to 6 months** or at **-20°C for up to 1 month** [1] [2]. Always aliquot the solution to avoid repeated freeze-thaw cycles.

**Q3: What are some common formulation recipes for in vivo studies?** Here are two common formulations for preparing working solutions for animal experiments:

| Formulation           | Composition                                      | Final Sonolisib Concentration |
|-----------------------|--|-------------------------------|
| Formulation 1 [1] [2] | 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline | (\geq) 2.5 mg/mL (4.76 mM)    |
| Formulation 2 [1] [2] | 10% DMSO + 90% (20% SBE-β-CD in Saline)          | (\geq) 2.5 mg/mL (4.76 mM)    |

*Note: Co-solvents should be added sequentially in the order listed to ensure a clear solution [1] [2].*

## Experimental Protocols

### Protocol 1: Preparing a 100 mM DMSO Stock Solution

This protocol is for creating a high-concentration stock solution suitable for *in vitro* studies.

- **Calculate Mass:** Weigh **52.6 mg** of **Sonolisib** powder.
- **Add Solvent:** Transfer the powder to a 1 mL volumetric tube. Add anhydrous DMSO to bring the total volume to 1 mL.
- **Dissolve:** Mix by vortexing or gentle shaking until the solution is clear and no solid is visible. Sonication can be used to aid dissolution if necessary [2].
- **Aliquot and Store:** Dispense the solution into small, single-use aliquots. Label with date, concentration, and your initials. Store at **-80°C**.

### Protocol 2: Preparing an In Vivo Dosing Solution (Formulation 1)

This protocol describes preparing 1 mL of a 2.5 mg/mL solution suitable for administration in animal models.

- **Prepare Stock:** Ensure you have a 25 mg/mL DMSO stock solution. This can be made by dissolving 25 mg of **Sonolisib** in 1 mL of DMSO.
- **Add PEG300:** Pipette **100 µL** of the 25 mg/mL DMSO stock into a new vial. Add **400 µL** of PEG300 and mix evenly.
- **Add Tween-80:** To the same vial, add **50 µL** of Tween-80 and mix evenly.
- **Dilute to Final Volume:** Finally, add **450 µL** of physiological saline (0.9% NaCl) to the vial. Mix thoroughly until the solution is clear [1] [2].
- **Use Fresh:** For optimal results, use the prepared solution on the same day.

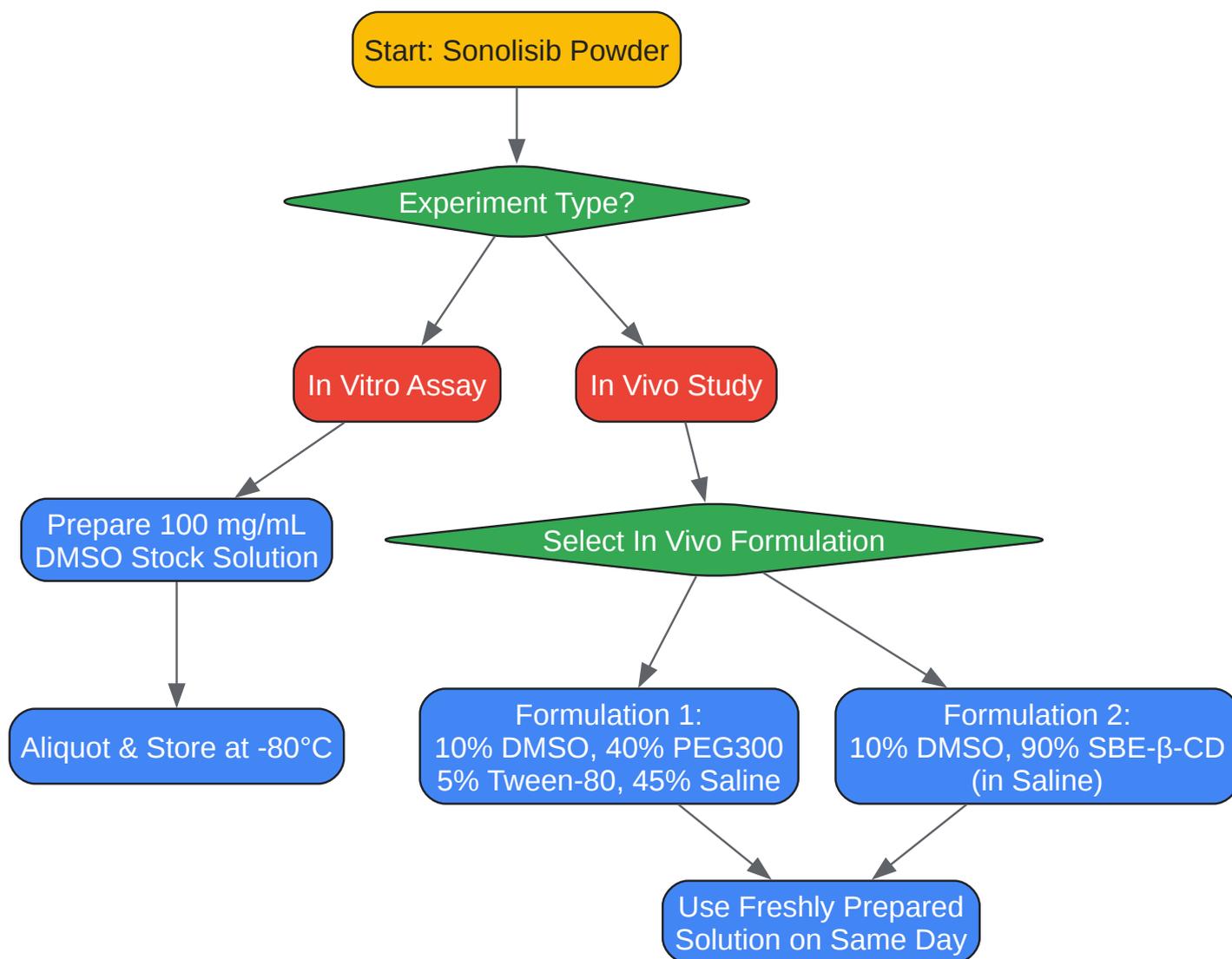
## Troubleshooting Guide

| Issue                       | Possible Cause                             | Suggested Solution   |
|-----------------------------|--|--|
| Precipitation in DMSO stock | Water absorption in DMSO; supersaturation. | Use fresh, anhydrous DMSO. Warm the tube gently to 37°C and vortex. If precipitate persists, briefly sonicate in a water bath [2]. |

| Issue                                       | Possible Cause  | Suggested Solution  |
|---|---|---|
| <b>Precipitation in in vivo formulation</b> | Incorrect order of solvent addition; poor mixing.               | Always add co-solvents in the specified sequence. Ensure vigorous vortexing after each addition.  |
| <b>Loss of biological activity</b>          | Degradation from improper storage; repeated freeze-thaw cycles. | Store stock solutions at recommended temperatures (-80°C). Always create single-use aliquots to minimize freeze-thaw cycles [1] [2].                                      |
| <b>Low solubility in aqueous buffers</b>    | Inherent property of the compound.                              | Do not dilute DMSO stock directly into large volumes of aqueous buffer. Use one of the recommended <i>in vivo</i> formulations which are designed to maintain solubility. |

## Sonolisib Solution Preparation Workflow

The following diagram outlines the key decision points and steps for preparing **Sonolisib** solutions for different experimental applications.



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## References

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